

# Technical Guide: Chlorophenol Red Sodium Salt

## Absorbance Spectrum and Maximum Wavelength

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### Compound of Interest

Compound Name: *Chlorophenol Red sodium salt*

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This technical guide provides an in-depth overview of the absorbance characteristics of **Chlorophenol Red sodium salt**, a vital pH indicator. The document outlines its maximum absorption wavelength ( $\lambda_{max}$ ), details the experimental protocol for determining its absorbance spectrum, and presents a logical workflow for this procedure.

## Core Data: Absorbance Properties

Chlorophenol Red is a sulfonephthalein dye commonly used as a pH indicator. Its color transition and absorbance spectrum are highly dependent on the pH of the solution. The sodium salt form offers good solubility in aqueous solutions.

## Quantitative Absorbance Data

The maximum absorption wavelength ( $\lambda_{max}$ ) for **Chlorophenol Red sodium salt** is consistently observed in the range of 572 to 578 nm. This peak corresponds to the basic (deprotonated) form of the indicator, which typically appears violet. The acidic (protonated) form is yellow and does not absorb significantly in this region of the visible spectrum.

Parameter	Value	Solvent/Condition
Maximum Wavelength ( $\lambda_{\text{max}}$ )	572 - 578 nm	0.1 M NaOH[1]
Molar Extinction Coefficient ( $\epsilon$ ) at $\lambda_{\text{max}}$	$\geq 45,000 \text{ M}^{-1}\text{cm}^{-1}$	0.1 M NaOH[1]
pH Transition Range	4.8 - 6.7	Aqueous Solution[1]

## Experimental Protocol: Determination of Absorbance Spectrum

This section details the methodology for measuring the absorbance spectrum of **Chlorophenol Red sodium salt** using a UV-Vis spectrophotometer.

## Materials and Reagents

- **Chlorophenol Red sodium salt**
- 20% Ethanol solution or 0.1 M Sodium Hydroxide (NaOH)
- Distilled or deionized water
- Volumetric flasks (100 mL)
- Pipettes
- Quartz or glass cuvettes
- UV-Vis Spectrophotometer

## Preparation of Stock Solution

Two common methods for preparing a **Chlorophenol Red sodium salt** stock solution are:

- Method A (Ethanolic Solution): Dissolve 0.1 g of **Chlorophenol Red sodium salt** in 100 mL of 20% ethanol.[2]

- Method B (Aqueous Alkaline Solution): Dissolve 0.04 g of **Chlorophenol Red sodium salt** in 0.94 mL of 0.1 M NaOH and dilute to a final volume of 100 mL with distilled water.[\[2\]](#)

## Spectrophotometer Setup and Calibration

- Turn on the UV-Vis spectrophotometer and allow it to warm up for the manufacturer-recommended time to ensure lamp stability.
- Set the wavelength range for the scan, typically from 400 nm to 700 nm, to cover the visible spectrum.
- Prepare a blank solution. This should be the same solvent used to prepare the stock solution (either 20% ethanol or 0.1 M NaOH).
- Fill a clean cuvette with the blank solution and place it in the spectrophotometer.
- Perform a baseline correction or "zero" the instrument with the blank solution. This subtracts the absorbance of the solvent and the cuvette itself from subsequent measurements.

## Sample Measurement

- Prepare a working solution by diluting the stock solution to a concentration that results in an absorbance reading within the linear range of the spectrophotometer (typically below 1.5 AU). An 11  $\mu$ M solution has been shown to provide a clear spectrum.
- Rinse a clean cuvette with a small amount of the working solution, then fill the cuvette.
- Wipe the outside of the cuvette with a lint-free cloth to remove any fingerprints or smudges.
- Place the sample cuvette in the spectrophotometer.
- Initiate the absorbance scan. The instrument will measure the absorbance at each wavelength in the specified range.

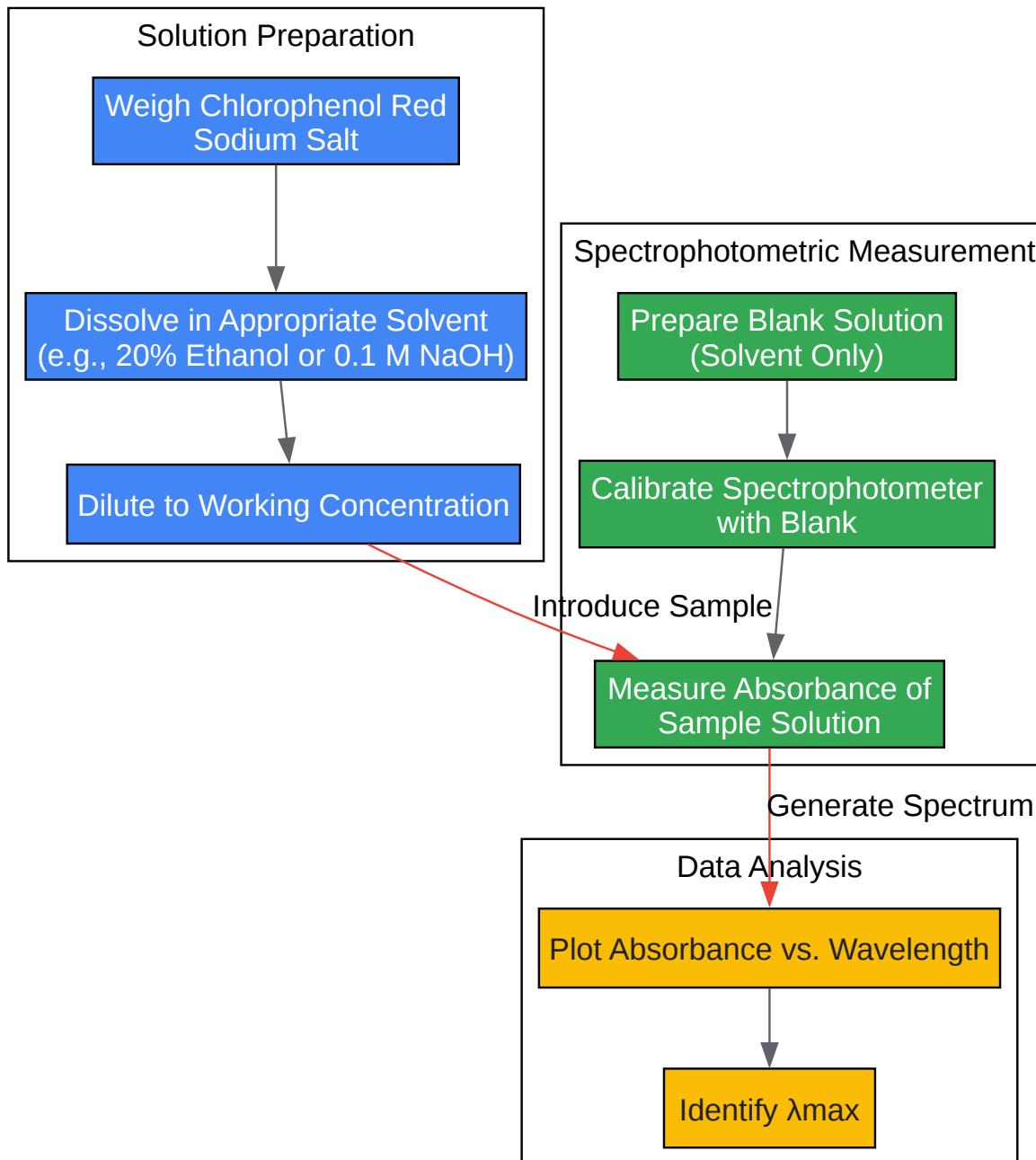
## Data Analysis

- The resulting output will be a plot of absorbance versus wavelength.

- Identify the wavelength at which the highest absorbance value is recorded. This is the maximum absorption wavelength ( $\lambda_{\text{max}}$ ).
- The shape of the spectrum provides qualitative information about the compound.

## Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in determining the absorbance spectrum of **Chlorophenol Red sodium salt**.

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Caption: Workflow for Absorbance Spectrum Determination.

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